

# Strecker synthesis of 4-Aminocyclohexanecarbonitrile hydrochloride

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## Compound of Interest

Compound Name:	4-Aminocyclohexanecarbonitrile hydrochloride
CAS No.:	873537-33-8
Cat. No.:	B3021767

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## Important Technical Clarification: The "Strecker" Misnomer

Before proceeding, it is critical to address a common nomenclature confusion in the literature regarding this target:

- The Target: "4-Aminocyclohexanecarbonitrile" (CAS 1387445-51-3) typically refers to the 1,4-disubstituted isomer (amine at C1, nitrile at C4).
- The Strecker Reality: The classical Strecker Synthesis (Ketone + Amine + Cyanide) yields -aminonitriles, where the amine and nitrile are geminal (both at C1).
  - Strecker on Cyclohexanone  
  
1-Aminocyclohexanecarbonitrile (Geminal).[1]
  - Strecker on 4-Aminocyclohexanone

1,4-Diamino-1-cyanocyclohexane (Geminal/Distal mix).

- The Solution: To synthesize the 1,4-isomer (the industry-standard "4-Aminocyclohexanecarbonitrile"), one cannot use a direct Strecker reaction on a single carbonyl precursor. Instead, the standard protocols are Reductive Amination of 4-Cyanocyclohexanone or Dehydration of 4-Aminocyclohexanecarboxamide.

This guide details the Reductive Amination protocol (Method A) as the primary industrial route, while providing the Strecker Protocol (Method B) for the geminal isomer to cover potential alternative research intents.

## Application Note: Synthesis of 4-Aminocyclohexanecarbonitrile Hydrochloride[1][2][3][4][5]

Molecular Weight: 160.65 g/mol

### Part 1: Strategic Synthesis Overview

#### Retrosynthetic Analysis & Pathway Selection

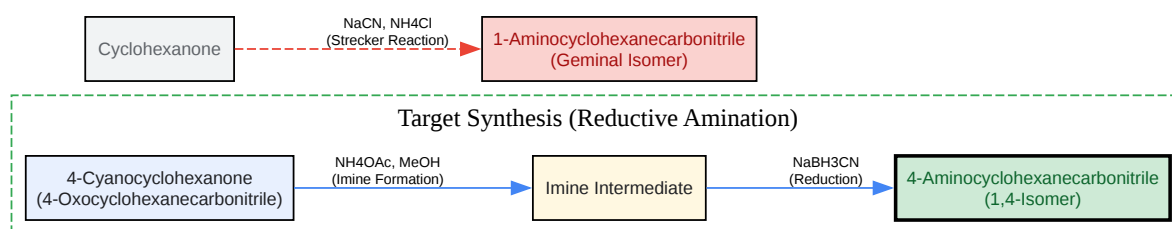
The synthesis of 4-aminocyclohexanecarbonitrile requires establishing a 1,4-trans/cis relationship on the cyclohexane ring.

- Route A: Reductive Amination (Recommended)
  - Precursor: 4-Oxocyclohexanecarbonitrile (4-Cyanocyclohexanone).
  - Mechanism:[2][3][4][5][6][7][8][9][10] Formation of an imine intermediate followed by hydride reduction.
  - Advantage:[2][4][5][7][11] Direct, high atom economy, avoids toxic HCN gas (uses solid reducing agents).
- Route B: Amide Dehydration (Classical)
  - Precursor: 4-Aminocyclohexanecarboxylic acid.[1][12]

- Mechanism:[2][3][4][5][6][7][8][9][10] Conversion to amide followed by dehydration with TFAA/Pyridine.
- Advantage:[2][4][5][7][11] Stereochemistry is often fixed in the starting material (e.g., trans-acid).
- Route C: Strecker Synthesis (Comparative)
  - Precursor: Cyclohexanone derivatives.[13][14]
  - Product:1-Amino-cyclohexanecarbonitrile (Geminal).[1]
  - Note: Included for researchers specifically investigating geminal analogs.

## Reaction Pathway Diagram

The following diagram contrasts the Reductive Amination route (Target 1,4-isomer) with the Strecker route (Geminal isomer).



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Caption: Comparison of Reductive Amination (Green box, yields 1,4-isomer) vs. Classical Strecker (Red dashed line, yields 1,1-isomer).

## Part 2: Detailed Experimental Protocols

### Protocol A: Reductive Amination of 4-Cyanocyclohexanone

Objective: Synthesis of **4-aminocyclohexanecarbonitrile hydrochloride** (1,4-isomer). Scale: 10 mmol basis (Scalable to 100g).

## 1. Reagents & Materials

Reagent	Equiv.[4][13]	Amount (10 mmol scale)	Role
4-Cyanocyclohexanone	1.0	1.23 g	Starting Material
Ammonium Acetate ( )	10.0	7.71 g	Amine Source
Sodium Cyanoborohydride ( )	1.1	0.69 g	Reducing Agent
Methanol (Anhydrous)	Solvent	20 mL	Solvent
HCl in Dioxane (4M)	Excess	5 mL	Salt Formation
Celite	Aux	5 g	Filtration Aid

## 2. Step-by-Step Methodology

### Step 1: Imine Formation

- Charge a 100 mL round-bottom flask (RBF) with 4-Cyanocyclohexanone (1.23 g) and Methanol (20 mL).
- Add Ammonium Acetate (7.71 g) in a single portion.
- Stir the mixture at Room Temperature (25°C) for 30 minutes under an inert atmosphere (or Ar).
  - Expert Insight: The excess ammonium acetate buffers the solution and pushes the equilibrium toward the iminium species.

Step 2: Reduction 4. Cool the reaction mixture to 0°C (ice bath). 5. Carefully add Sodium Cyanoborohydride (

) (0.69 g) portion-wise over 10 minutes.

- Safety Note:

is toxic and can generate HCN if acidified. Maintain pH > 6 during reaction or use a scrubber.

- Remove the ice bath and allow the reaction to warm to Room Temperature.
- Stir for 16–24 hours. Monitor reaction progress by TLC (Eluent: 10% MeOH in DCM with 1% ; Stain: Ninhydrin).

Step 3: Workup & Isolation 8. Quench the reaction by adding Concentrated HCl dropwise until pH < 2. (Caution: Gas evolution). 9. Concentrate the mixture under reduced pressure to remove Methanol. 10. Dilute the residue with Water (20 mL) and wash with Diethyl Ether (

mL) to remove unreacted ketone. Discard the ether layer. 11. Basify the aqueous layer to pH > 12 using NaOH (6M). 12. Extract the free amine with Dichloromethane (DCM) (

mL). 13. Dry the combined organic layers over anhydrous

, filter, and concentrate to yield the crude free amine (oil).

Step 4: Salt Formation (Hydrochloride) 14. Dissolve the crude amine in a minimum amount of Ethanol or DCM (5 mL). 15. Add 4M HCl in Dioxane (5 mL) dropwise at 0°C. A white precipitate should form immediately. 16. Stir for 30 minutes, then filter the solid. 17. Wash the cake with cold Diethyl Ether and dry under vacuum.

### 3. Critical Control Points (QC)

- Yield: Expect 70–85%.
- Stereochemistry: The product is typically a mixture of cis and trans isomers (approx 1:1 to 3:1 trans:cis depending on conditions).
- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>):

8.4 (br s, 3H,

), 3.0-3.2 (m, 1H, CH-N), 2.8 (m, 1H, CH-CN), 1.4-2.2 (m, 8H, Ring protons).

## Protocol B: The "Strecker" Variant (Geminal Synthesis)

Objective: Synthesis of 1-Amino-4-methylcyclohexanecarbonitrile (Example of a true Strecker product). Context: Use this protocol ONLY if the target requires the amine and nitrile on the same carbon.

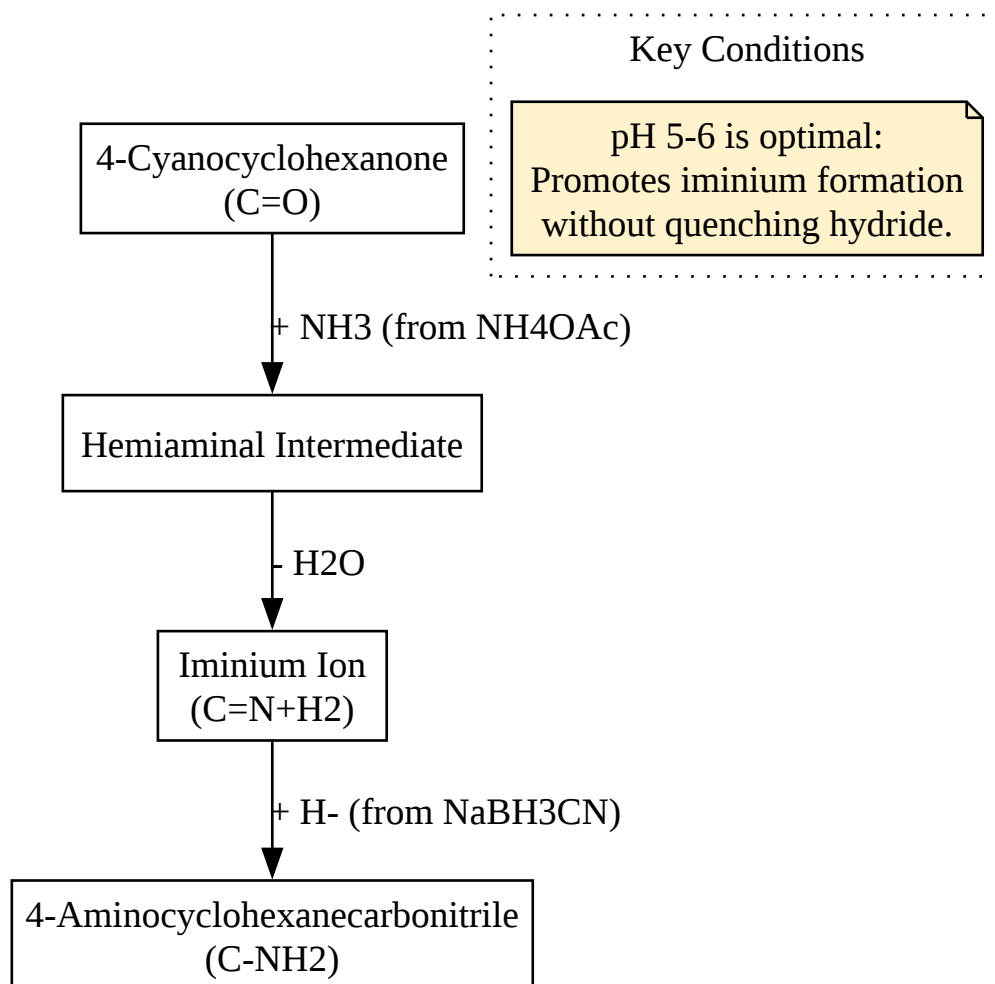
### 1. Methodology

- Reagents: 4-Methylcyclohexanone (10 mmol), Ammonium Chloride (11 mmol), Sodium Cyanide (11 mmol).
- Solvent: Water/Ethanol (1:1) or Methanol/Water.
- Procedure:
  - Dissolve  
  
and  
  
in water.
  - Add the ketone solution (in EtOH) dropwise.
  - Stir vigorously at RT for 24 hours.
  - Mechanism:<sup>[2][3][4][5][6][7][8][9][10]</sup> The ketone forms an imine with ammonia (from  
  
)<sup>[3][7]</sup>, which is intercepted by the cyanide anion.<sup>[3][7]</sup>
- Isolation: The  
  
-aminonitrile often precipitates or separates as an oil. Extract with ether, dry, and treat with HCl gas to form the salt.
- Result: A geminal aminonitrile (1-amino-1-cyano). This is NOT the 1,4-isomer used in most drug scaffolds.

## Part 3: Mechanistic Validation & Troubleshooting

## Mechanism of Action (Reductive Amination)

The success of Protocol A relies on the selective reduction of the iminium ion over the ketone.



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Caption: Step-wise mechanism of Reductive Amination. The pH control provided by Ammonium Acetate is the critical self-validating factor.

## Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete Imine Formation	Increase reaction time for Step 1; Add molecular sieves (3Å) to remove water.
No Precipitation of HCl Salt	Solvent too polar	Dilute the ethanol solution with Diethyl Ether or Hexane to force precipitation.
Polymerization	Free amine instability	Keep the free amine cold and convert to HCl salt immediately after extraction.
Cyanide Contamination	Residual NaBH <sub>3</sub> CN	Ensure thorough acidic quench (Step 8) in a fume hood to liberate HCN safely before workup.

## Part 4: References

- Munday, L. (1961).[1] Amino-acids of the Cyclohexane Series.[1][9] Part I. Journal of the Chemical Society, 4372-4379.[1] (Foundational work on Strecker synthesis of cyclohexanones, yielding geminal products). [Link](#)
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- Google Patents. (2018). KR20180095725A - Method for producing cis-1-ammonium-4-alkoxycyclohexanecarbonitrile salts.[1] (Discusses Strecker products vs. 1,4-isomers). [Link](#)

Disclaimer: This protocol involves the use of cyanides and reducing agents.<sup>[3][4][7][10]</sup> All procedures must be performed in a functioning fume hood with appropriate PPE. The author assumes no liability for experimental outcomes.

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